

The Pharmacology of PSN 375963: A Technical Guide

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Compound of Interest		
Compound Name:	PSN 375963	
Cat. No.:	B5245448	Get Quote

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Abstract

PSN 375963 is a potent synthetic agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for the treatment of type 2 diabetes and obesity. Activation of GPR119, predominantly expressed on pancreatic β-cells and intestinal L-cells, leads to an increase in intracellular cyclic adenosine monophosphate (cAMP), subsequent stimulation of insulin secretion, and release of glucagon-like peptide-1 (GLP-1). This guide provides a comprehensive overview of the pharmacology of **PSN 375963**, including its mechanism of action, in vitro and in vivo pharmacological properties, and detailed experimental methodologies.

Core Pharmacology

PSN 375963 acts as a selective agonist for the GPR119 receptor. Its interaction with the receptor initiates a cascade of intracellular events, primarily through the Gαs signaling pathway.

Mechanism of Action

Upon binding to GPR119, **PSN 375963** induces a conformational change in the receptor, leading to the activation of the associated Gαs protein. This, in turn, stimulates adenylyl cyclase to convert adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The elevated intracellular cAMP levels are central to the downstream effects of GPR119



activation. In pancreatic β -cells, increased cAMP potentiates glucose-stimulated insulin secretion. In intestinal L-cells, it triggers the release of the incretin hormone GLP-1, which further enhances insulin secretion and promotes satiety.[1][2]

In Vitro Potency

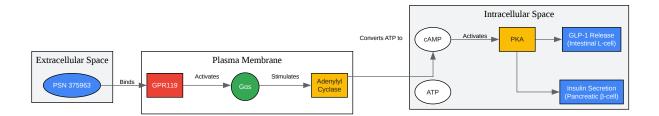
PSN 375963 has demonstrated potent agonist activity at both human and mouse GPR119 receptors. The half-maximal effective concentrations (EC50) are comparable to that of the endogenous ligand oleoylethanolamide (OEA).[3]

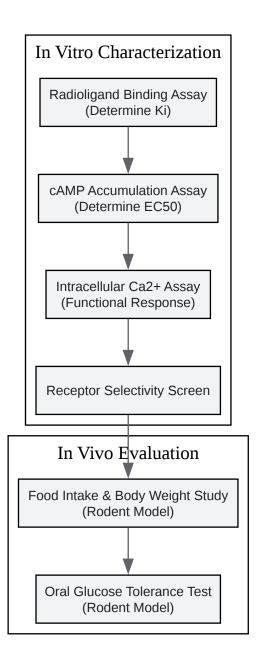
Receptor Species	EC50 (μM)
Human GPR119	8.4[1][3]
Mouse GPR119	7.9

Signaling Pathways and Experimental Workflows

The activation of GPR119 by **PSN 375963** triggers a well-defined signaling cascade. The experimental workflows to characterize this compound involve a series of in vitro and in vivo assays.









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References

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